

A Technical Guide to Methomyl-d3 for Research Applications

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Compound of Interest

Compound Name: Methomyl-d3

Cat. No.: B15562426

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This technical guide provides an in-depth overview of **Methomyl-d3**, a deuterated analog of the carbamate insecticide methomyl. It is primarily intended for researchers, scientists, and professionals in drug development and analytical chemistry who utilize stable isotope-labeled internal standards for quantitative analysis. This document covers suppliers, technical specifications, and a representative experimental protocol for its use in liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Overview of Methomyl-d3

Methomyl-d3 is a stable isotope-labeled form of methomyl, where three hydrogen atoms on the methylamino group have been replaced with deuterium. This isotopic substitution results in a molecule with a higher molecular weight than its non-labeled counterpart, while maintaining nearly identical chemical and physical properties. Its primary application is as an internal standard in analytical methods, such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS), for the accurate quantification of methomyl in various matrices.^[1]

Suppliers and Pricing of Methomyl-d3

A number of chemical suppliers offer **Methomyl-d3** for research purposes. Pricing is often not publicly listed and typically requires a formal inquiry or user registration on the supplier's website. The following table summarizes key suppliers and available information.

Supplier	Product Name	CAS Number	Molecular Formula	Purity	Availability/Pricing
--INVALID-LINK--	Methomyl-d3	1398109-07-3	C ₅ H ₇ D ₃ N ₂ O ₂ S	≥99% deuterated forms (d ₁ -d ₃)	Inquire for pricing
--INVALID-LINK--	Methomyl-d3 (Standard)	1398109-07-3	C ₅ H ₇ D ₃ N ₂ O ₂ S	Not specified	Inquire for pricing
--INVALID-LINK--	Methomyl-d3	1398109-07-3	C ₅ H ₇ D ₃ N ₂ O ₂ S	98+%	Inquire for pricing
--INVALID-LINK--	Methomyl-d3	1398109-07-3	C ₅ H ₇ D ₃ N ₂ O ₂ S	Not specified	Login for pricing
--INVALID-LINK--	D3-Methomyl	1398109-07-3	C ₅ H ₇ D ₃ N ₂ O ₂ S	Not specified	Login for pricing
--INVALID-LINK--	Methomyl-d3	1398109-07-3	C ₅ H ₇ D ₃ N ₂ O ₂ S	Not specified	Login for pricing
--INVALID-LINK--	Methomyl-d3	1398109-07-3	C ₅ H ₇ D ₃ N ₂ O ₂ S	Not specified	Inquire for pricing

Experimental Protocol: Quantification of Methomyl in Vegetable Matrix using LC-MS/MS

This section details a representative protocol for the analysis of methomyl in a vegetable matrix using **Methomyl-d3** as an internal standard. This method is adapted from established procedures for carbamate pesticide residue analysis.[2]

Materials and Reagents

- Methomyl analytical standard

- **Methomyl-d3** internal standard
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Formic acid
- Ammonium formate
- Anhydrous magnesium sulfate (MgSO_4)
- Primary secondary amine (PSA) sorbent
- Graphitized carbon black (GCB)
- Deionized water
- Sample matrix (e.g., homogenized lettuce)

Sample Preparation (QuEChERS Method)

- Weigh 10 g of the homogenized vegetable sample into a 50 mL centrifuge tube.
- Add 10 mL of acetonitrile.
- Spike the sample with the **Methomyl-d3** internal standard solution.
- Vortex for 1 minute to ensure thorough mixing.
- Add anhydrous MgSO_4 and PSA.
- Shake vigorously for 30 minutes using a mechanical shaker.
- Centrifuge at 4500 rpm for 5 minutes.
- Collect the supernatant (acetonitrile extract).

- Transfer 1 mL of the supernatant into a new microcentrifuge tube containing 150 mg of anhydrous MgSO_4 , 50 mg of PSA, and 50 mg of GCB for dispersive solid-phase extraction (d-SPE) cleanup.
- Vortex for 30 seconds and centrifuge for 10 minutes.
- Filter the resulting solution through a 0.22 μm syringe filter into an autosampler vial for LC-MS/MS analysis.

LC-MS/MS Analysis

- LC System: A high-performance liquid chromatography (HPLC) system.
- Mass Spectrometer: A triple quadrupole mass spectrometer with an electrospray ionization (ESI) source.
- Chromatographic Column: A C18 reverse-phase column.
- Mobile Phase A: Water with 0.1% formic acid and 5 mM ammonium formate.[3]
- Mobile Phase B: Methanol with 0.1% formic acid and 5 mM ammonium formate.[3]
- Gradient Elution: A suitable gradient program to separate methomyl from matrix interferences.
- Injection Volume: 10 μL .
- Ionization Mode: Positive electrospray ionization (ESI+).
- MRM Transitions: Monitor the specific precursor-to-product ion transitions for both methomyl and **Methomyl-d3**.

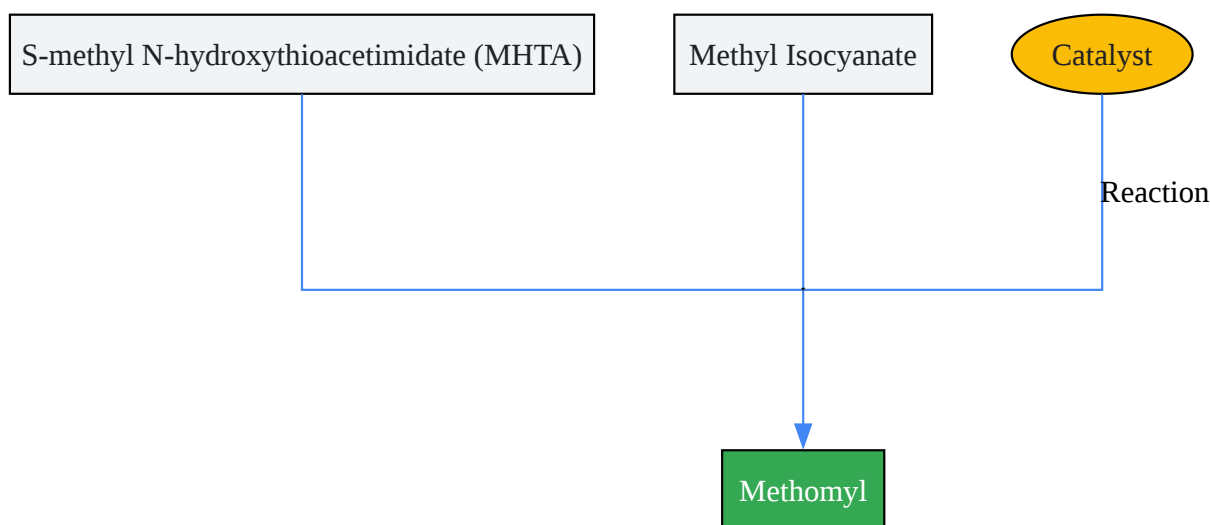
Data Analysis

Quantification is performed by calculating the peak area ratio of the analyte (methomyl) to the internal standard (**Methomyl-d3**). A calibration curve is constructed by plotting the peak area ratios of calibration standards against their corresponding concentrations.

Visualizations

Synthesis of Methomyl

The synthesis of **Methomyl-d3** follows a similar pathway to that of methomyl, with the key difference being the use of deuterated methyl isocyanate. The general synthesis of methomyl involves the reaction of S-methyl N-hydroxythioacetimidate (MHTA) with methyl isocyanate.^[4]

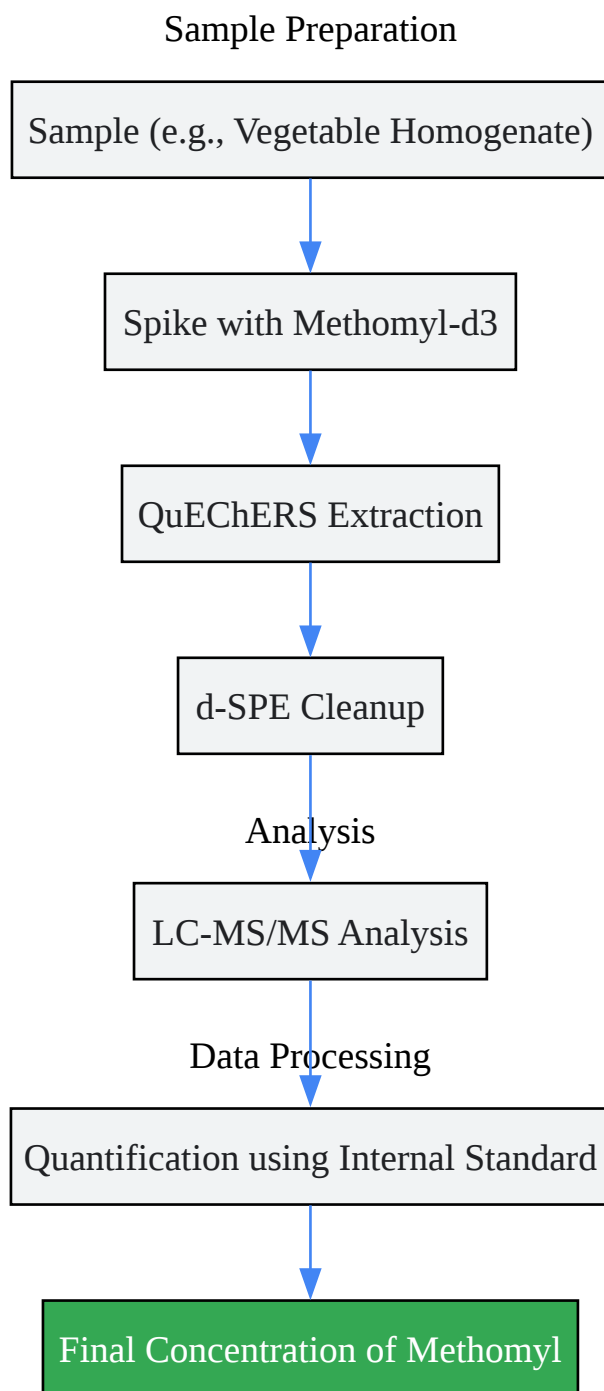


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A simplified reaction pathway for the synthesis of methomyl.

Analytical Workflow for Methomyl Quantification

The following diagram illustrates the workflow for the quantification of methomyl in a sample using **Methomyl-d3** as an internal standard.



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Workflow for the analysis of methomyl using an internal standard.

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